

Protocol for dissolving N-glycyl-L-isoleucine for experiments.

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Compound of Interest

Compound Name: *Einecs 303-068-2*

Cat. No.: *B12672150*

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Application Notes and Protocols for N-glycyl-L-isoleucine

Introduction

N-glycyl-L-isoleucine is a dipeptide composed of glycine and L-isoleucine residues.[1] It is utilized as a biochemical reagent in various life science research applications.[2] Proper dissolution and handling are crucial for ensuring the stability, activity, and reproducibility of experimental results. This document provides a detailed protocol for the preparation of N-glycyl-L-isoleucine solutions for research purposes.

Physicochemical and Solubility Data

N-glycyl-L-isoleucine is a white to off-white solid with a molecular weight of 188.22 g/mol .[1][2] Its solubility is highly dependent on the solvent system used. The quantitative data regarding its solubility and storage are summarized below.

| Parameter | Solvent/Condition | Value & Concentration | Notes |
|---------------------|--------------------------|---|---|
| Solubility | Water (H ₂ O) | ≥ 100 mg/mL (≥ 531.29 mM) | Saturation point is not fully determined.[2] |
| DMSO | 2 mg/mL (10.63 mM) | Requires sonication and warming to 60°C for complete dissolution.[2] | |
| Storage (Solid) | 4°C | N/A | Protect from light.[2] |
| Storage (Solutions) | -20°C | Up to 1 month | Protect from light. Aliquoting is recommended to avoid freeze-thaw cycles.[2] |
| -80°C | Up to 6 months | Protect from light. Aliquoting is recommended to avoid freeze-thaw cycles.[2] | |

Safety and Handling

According to available safety data sheets, N-glycyl-L-isoleucine is not classified as a hazardous substance.[3][4][5] However, standard laboratory safety practices should always be observed.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the compound in a well-ventilated area to avoid inhalation of dust.[3]
- Avoid direct contact with skin and eyes.[3] In case of contact, rinse thoroughly with water.
- Wash hands thoroughly after handling.

Experimental Protocol: Preparation of Stock Solutions

This protocol details the steps for preparing both aqueous and organic stock solutions of N-glycyl-L-isoleucine. The choice of solvent depends on the experimental requirements and the desired concentration.

Materials

- N-glycyl-L-isoleucine (solid powder)
- Sterile, deionized, or ultrapure water
- Anhydrous (newly opened) Dimethyl Sulfoxide (DMSO)[\[2\]](#)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block
- Sonicator
- Sterile syringe filters (0.22 μm)

Protocol 1: Preparation of High-Concentration Aqueous Stock Solution (e.g., 100 mg/mL)

- **Equilibration:** Allow the N-glycyl-L-isoleucine vial to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of N-glycyl-L-isoleucine powder (e.g., 100 mg).
- **Solvent Addition:** Add the appropriate volume of sterile water to the tube to achieve the target concentration (e.g., 1 mL for a 100 mg/mL solution).

- **Dissolution:** Cap the tube securely and vortex thoroughly for 1-2 minutes. Gentle warming (37°C) may be applied to aid dissolution if needed.
- **Sterilization (for cell-based assays):** For applications requiring sterility, filter the solution through a 0.22 µm syringe filter into a new sterile tube.^[2]
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots.^[2] Store the aliquots at -20°C for up to one month or at -80°C for up to six months, protected from light.^[2]

Protocol 2: Preparation of DMSO Stock Solution (2 mg/mL)

- **Equilibration and Weighing:** Follow steps 1 and 2 from Protocol 4.2.
- **Solvent Addition:** Add the appropriate volume of new, anhydrous DMSO to the powder to achieve a 2 mg/mL concentration.
- **Dissolution:** This process requires mechanical and thermal energy.
 - Vortex the solution vigorously.
 - Place the tube in a sonicator bath.
 - Gently warm the solution to 60°C.^[2]
 - Alternate between vortexing, sonicating, and warming until the solid is completely dissolved. Be cautious with heating DMSO due to its low flash point.
- **Aliquoting and Storage:** Aliquot the DMSO stock solution into appropriate volumes in tubes suitable for low-temperature storage. Store at -20°C or -80°C as described previously, protected from light.^[2]

Experimental Workflow Diagram

The following diagram illustrates the general workflow for dissolving N-glycyl-L-isoleucine.

Caption: Workflow for N-glycyl-L-isoleucine Dissolution.

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